Technical Guide: Properties & Applications of N-Substituted Azetidine-3-Carboxylic Acid Derivatives

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Compound of Interest

Compound Name:	*1-(2,5-Dimethylbenzoyl)azetidine-3-carboxylic acid*
CAS No.:	*1409888-02-3*
Cat. No.:	*B1469217*

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Executive Summary

Azetidine-3-carboxylic acid is a four-membered, nitrogen-containing heterocyclic

-amino acid. Unlike its toxic isomer azetidine-2-carboxylic acid (a proline analog), the 3-carboxylic acid derivative serves as a critical scaffold in drug discovery for restricting conformational freedom without adding excessive lipophilicity. It functions primarily as a bioisostere for

-alanine and

-aminobutyric acid (GABA), and has gained prominence as a core motif in Sphingosine 1-Phosphate (S1P) receptor modulators like Siponimod.

Physicochemical Profile

Structural Conformation & Puckering

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The azetidine ring is not planar; it exists in a puckered conformation to relieve torsional strain (eclipsing interactions).

- Puckering Angle: Experimental and computational data indicate a puckering angle of approximately 30°–37°.
- Substituent Orientation: In N-substituted derivatives, the substituent at the 3-position (carboxylic acid) prefers a pseudo-equatorial orientation to minimize transannular steric repulsion with the N-substituent. This rigid vector alignment is superior to linear

  -alanine chains for positioning pharmacophores in protein binding pockets.

Acid-Base Properties (pKa)

N-substituted azetidine-3-carboxylic acids exist primarily as zwitterions in neutral solution.

- Carboxylic Acid (pK

  ):~3.5 – 4.0. The inductive effect of the ring nitrogen (even if 3-carbons away) slightly lowers the pKa compared to linear aliphatic acids.
- Amine (pK

  ):~10.0 – 10.5. The secondary amine in the strained ring is highly basic, similar to secondary acyclic amines but slightly modulated by ring strain hybridization effects.

Lipophilicity (LogP)

The azetidine ring is significantly less lipophilic than its five-membered (pyrrolidine) and six-membered (piperidine) counterparts.

- LogP Trend: Azetidine < Pyrrolidine < Piperidine.
- Application: Replacing a piperidine ring with an azetidine ring is a proven strategy to lower cLogP (typically by 0.5–1.0 unit) and improve metabolic stability by reducing the number of oxidizable C-H bonds.

Medicinal Chemistry Applications

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S1P Receptor Modulation (Siponimod Case Study)

The most high-profile application of this scaffold is Siponimod (BAF312), a selective S1P1/S1P5 receptor modulator for Multiple Sclerosis.

- Design Logic: The azetidine-3-carboxylic acid moiety replaces the flexible amino-alcohol or amino-phosphate headgroup found in Fingolimod (FTY720).
- Benefit: The rigid azetidine ring locks the acidic headgroup into a specific vector, improving selectivity for S1P1 over S1P3 (which is associated with bradycardia side effects) and eliminating the need for in vivo phosphorylation.

GABA Uptake Inhibition

Derivatives of azetidine-3-carboxylic acid act as conformationally restricted analogs of the neurotransmitter GABA.

- Mechanism: They target GABA Transporters (GAT-1 and GAT-3).
- SAR: N-substitution with lipophilic diaryl- or triaryl-alkyl groups (e.g., N-diarylethyl) significantly enhances affinity by interacting with the hydrophobic vestibule of the transporter.

Safety & Toxicology Distinction

Crucial Note for Drug Developers:

- Azetidine-2-carboxylic acid (Aze): A toxic non-protein amino acid found in sugar beets.[1] It is misincorporated into proteins in place of proline, leading to protein misfolding and ER stress.
- Azetidine-3-carboxylic acid: Does not mimic proline in translation machinery due to its

  -amino acid structure. It lacks the specific toxicity profile of the 2-isomer, making it a safer scaffold for pharmaceutical development.

Synthetic Methodologies

De Novo Synthesis (The Malonate Route)

For large-scale preparation, the ring is constructed from acyclic precursors.

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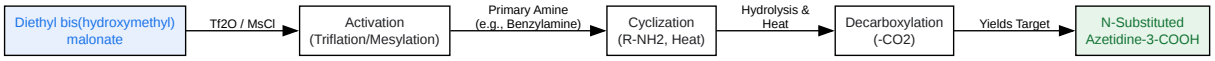

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Figure 1: Industrial route involving double displacement of activated diols by primary amines.[2] [3]

Functionalization of Core Scaffold

Standard laboratory synthesis often starts with commercially available azetidine-3-carboxylic acid.

Experimental Protocol

Protocol: Synthesis of 1-(tert-Butoxycarbonyl)azetidine-3-carboxylic acid

Objective: Protection of the secondary amine to facilitate further functionalization. This is a standard starting point for peptide synthesis or medicinal chemistry SAR.

Reagents:

- Azetidine-3-carboxylic acid (1.0 equiv)
- Di-tert-butyl dicarbonate (Boc

  O) (1.2 equiv)
- Triethylamine (TEA) (2.0 equiv)
- Methanol (MeOH) or Dioxane/Water (1:1)

Step-by-Step Methodology:

- Preparation: In a round-bottom flask, suspend azetidine-3-carboxylic acid (10.11 g, 100 mmol) in Methanol (105 mL).

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- Basification: Add Triethylamine (27.8 mL, 200 mmol) to the suspension. The mixture should become homogeneous as the zwitterion is deprotonated.
- Addition: Dissolve Boc

  O (25.5 g, 117 mmol) in Methanol (70 mL). Add this solution dropwise to the reaction mixture over 20 minutes at room temperature. Note: Mild exotherm may be observed.[4]
- Reaction: Stir the mixture continuously at room temperature for 18 hours. Monitor by TLC (ninhydrin stain) for the disappearance of the starting amino acid.
- Workup: Evaporate the solvent under reduced pressure to dryness.
- Purification:
  - Redissolve the residue in a mixture of Ethyl Acetate and Water.[5]
  - Acidify the aqueous layer carefully with 1N HCl to pH ~3.
  - Extract the aqueous layer with Ethyl Acetate (3x).
  - Dry the combined organic layers over anhydrous Na

    SO

    , filter, and concentrate.[6]
- Validation: The product typically appears as a white to light yellow powder.
  - Yield: Expect >90%.
  - 1H NMR (400 MHz, CDCl3):

    1.43 (s, 9H, Boc), 3.21-3.34 (m, 1H, CH-COOH), 4.00-4.13 (m, 4H, Ring CH

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Strategic SAR Visualization

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The following diagram illustrates the structural activity relationship (SAR) logic when deploying this scaffold in drug design.

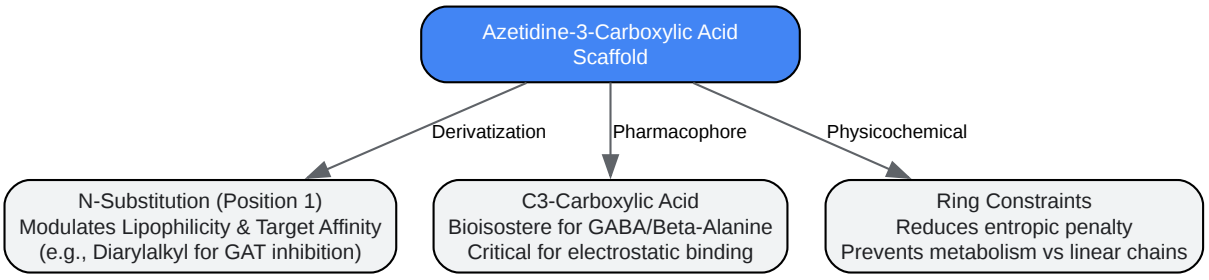

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Figure 2: SAR Logic for Azetidine-3-Carboxylic Acid Derivatives.

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